

# Barasertib stability and storage conditions

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## Compound of Interest

Compound Name: Barasertib

Cat. No.: B1683942

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## Barasertib Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **Barasertib** (also known as AZD1152). The following frequently asked questions (FAQs) and troubleshooting guides are designed to address common issues encountered during experimental procedures.

## Frequently Asked Questions (FAQs)

### 1. What are the recommended storage conditions for solid **Barasertib**?

For optimal stability, solid **Barasertib** powder should be stored under specific conditions to prevent degradation. The recommended storage temperatures are based on the intended duration of storage.

Storage Duration	Temperature	Additional Notes
Short-term (days to weeks)	0 - 4°C	Keep dry and protected from light. <a href="#">[1]</a>
Long-term (months to years)	-20°C	Store in a dry, dark environment. Can be stable for over 5 years if stored properly. <a href="#">[1]</a> <a href="#">[2]</a>

### 2. How should I store **Barasertib** solutions?

The stability of **Barasertib** in solution is highly dependent on the solvent and storage temperature. Dimethyl sulfoxide (DMSO) is a commonly used solvent for **Barasertib**.

Solvent	Storage Temperature	Duration	Notes
DMSO	-80°C	Up to 1 year	Aliquot to avoid repeated freeze-thaw cycles.[2]
DMSO	-20°C	Up to 1 month	For shorter-term storage, though -80°C is preferred for long-term stability.

### 3. Is **Barasertib** sensitive to light?

Yes, it is recommended to store **Barasertib** in a dark environment to prevent potential photodegradation.[1] Both the solid powder and solutions should be protected from light.

### 4. What is the solubility of **Barasertib**?

**Barasertib** is soluble in DMSO but not in water.[1] For in vitro studies, stock solutions are typically prepared in DMSO. One supplier suggests a solubility of 33 mg/mL in DMSO, and sonication is recommended to aid dissolution.[2] Another indicates a solubility of up to 100 mg/mL in fresh DMSO, noting that moisture-absorbing DMSO can reduce solubility.[3]

### 5. What is the difference between **Barasertib** (AZD1152) and **Barasertib**-hQPA (AZD1152-HQPA)?

**Barasertib** (AZD1152) is a prodrug that is rapidly converted in plasma to its active metabolite, **Barasertib**-hQPA (hydroxyquinazoline pyrazol anilide), also known as AZD2811.[4][5] This conversion is mediated by phosphatases.[4] For in vitro experiments, it is common to use **Barasertib**-hQPA directly.[5]

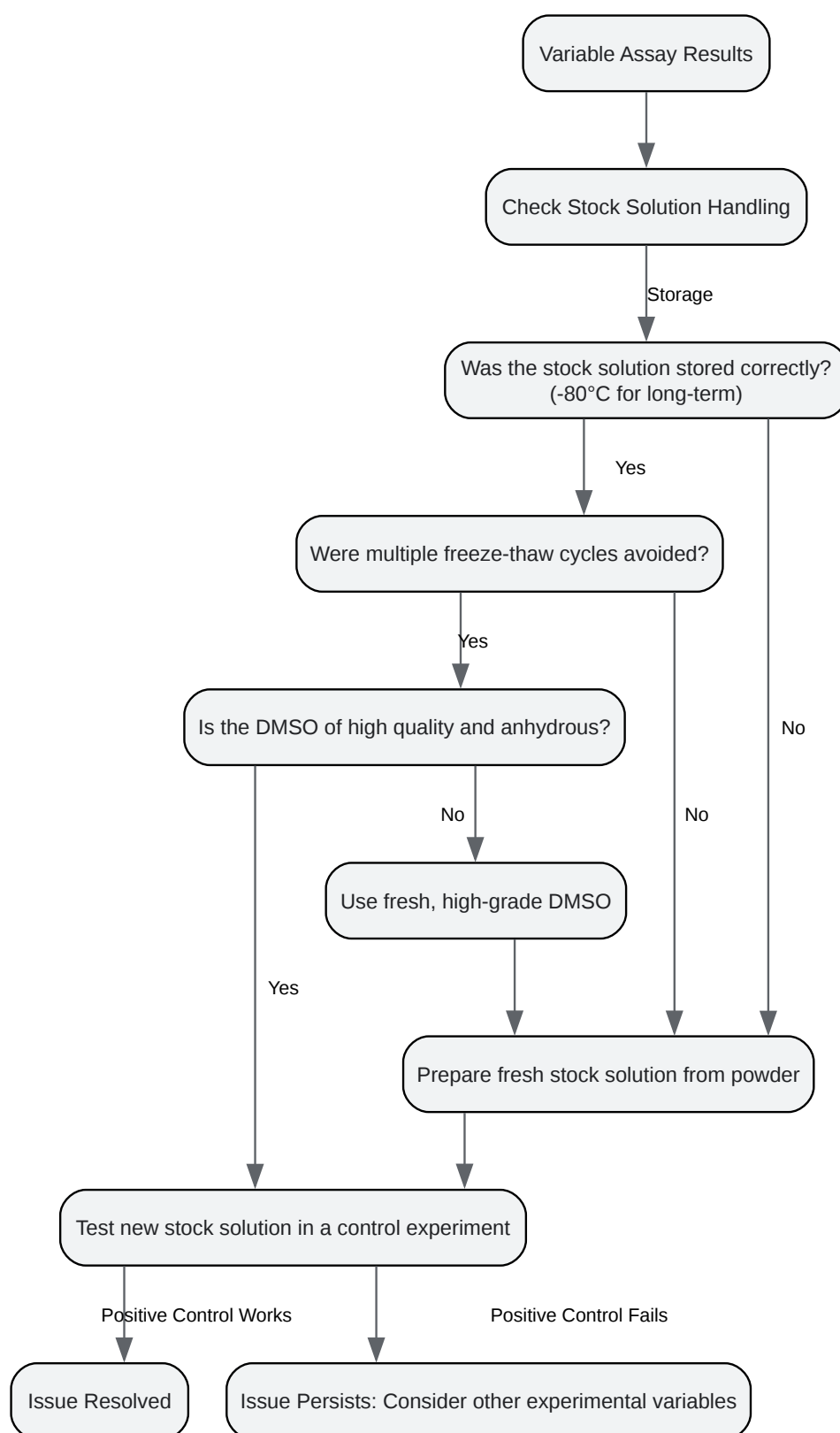
### 6. Is there any information on the pH stability of **Barasertib**?

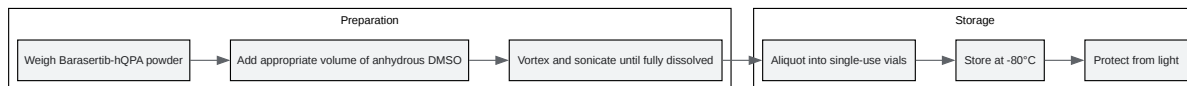
Detailed, publicly available stability studies across a wide pH range are limited. However, one source, citing personal communication from the manufacturer, states that the active metabolite, **Barasertib**-HQPA, has been shown to be stable for over 72 days at pH 7.4 and has an extrapolated half-life of over 11.4 days at pH 1.[6]

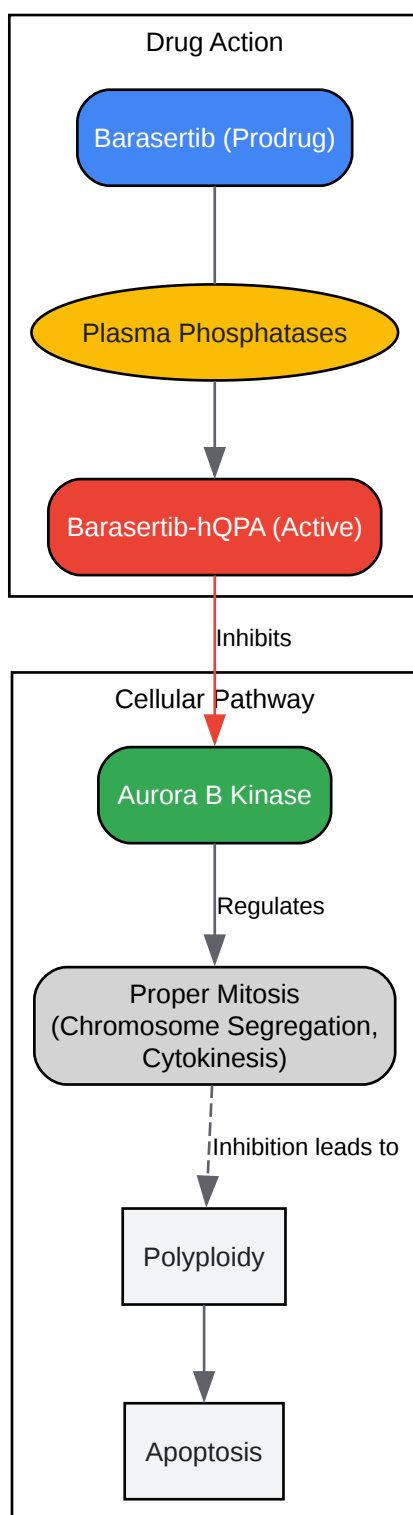
## Troubleshooting Guide

Problem: I am seeing variable results in my cell-based assays.

This could be related to the stability of your **Barasertib** stock solution.







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